

Application Notes and Protocols for In Vitro Efficacy Assessment of BBO-10203

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Compound of Interest

Compound Name: BBO-10203

Cat. No.: B15541566

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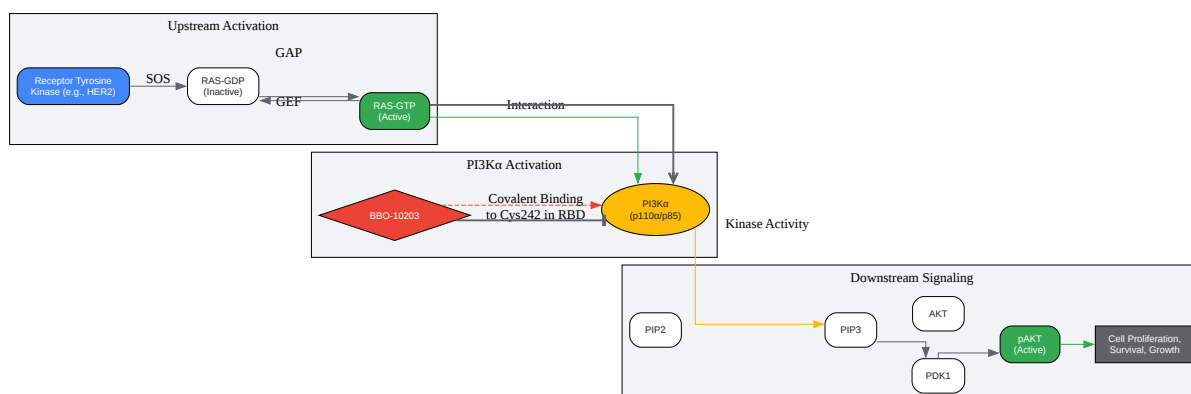
Introduction

BBO-10203 is a first-in-class, orally bioavailable small-molecule inhibitor that selectively targets the interaction between RAS proteins and phosphoinositide 3-kinase alpha (PI3K α).^{[1][2][3]} Unlike conventional PI3K α inhibitors that target the kinase active site, **BBO-10203** covalently binds to Cysteine 242 (Cys242) within the RAS-Binding Domain (RBD) of the p110 α catalytic subunit of PI3K α .^{[1][3]} This unique mechanism of action specifically disrupts RAS-mediated activation of PI3K α , leading to the inhibition of downstream signaling, such as the phosphorylation of AKT (pAKT), and subsequent anti-tumor effects.^{[1][4]} A key advantage of **BBO-10203** is its ability to inhibit tumor growth without inducing hyperglycemia, a common side effect of kinase inhibitors that interfere with insulin signaling.^{[3][5][6]}

These application notes provide an overview of the in vitro assays used to characterize the efficacy of **BBO-10203**, including detailed protocols for key experiments and a summary of reported quantitative data.

Mechanism of Action: Signaling Pathway

BBO-10203 acts by disrupting the protein-protein interaction between RAS and PI3K α . In many cancers, activating mutations in RAS or PIK3CA (the gene encoding p110 α), or amplification of receptor tyrosine kinases like HER2, lead to constitutive activation of the PI3K/AKT pathway, promoting cell proliferation, survival, and growth.[2][7] **BBO-10203** specifically blocks the RAS-GTP-mediated activation of PI3K α , thereby inhibiting the downstream phosphorylation of AKT and subsequent signaling cascades.[1]



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Caption: Mechanism of **BBO-10203** action.

Quantitative Data Summary

The following tables summarize the in vitro efficacy of **BBO-10203** in various assays and cell lines.

Table 1: Cellular Target Engagement and Pathway Inhibition

Assay Type	Metric	Value	Cell Line(s)	Reference
PI3K α RBD Target Engagement	IC50	3 nM	-	[8]
KRAS-G12D:PI3K α Interaction	IC50	6 nM	HEK293T	[2]
pAKT Inhibition	IC50	4 nM	-	[8]
pAKT Inhibition	IC50	5 nM	HER2-amplified, WT/mutant PI3K α	[4]
Cellular Target Engagement	Full Engagement	30 nM	Diverse human cancer cell lines	[9]

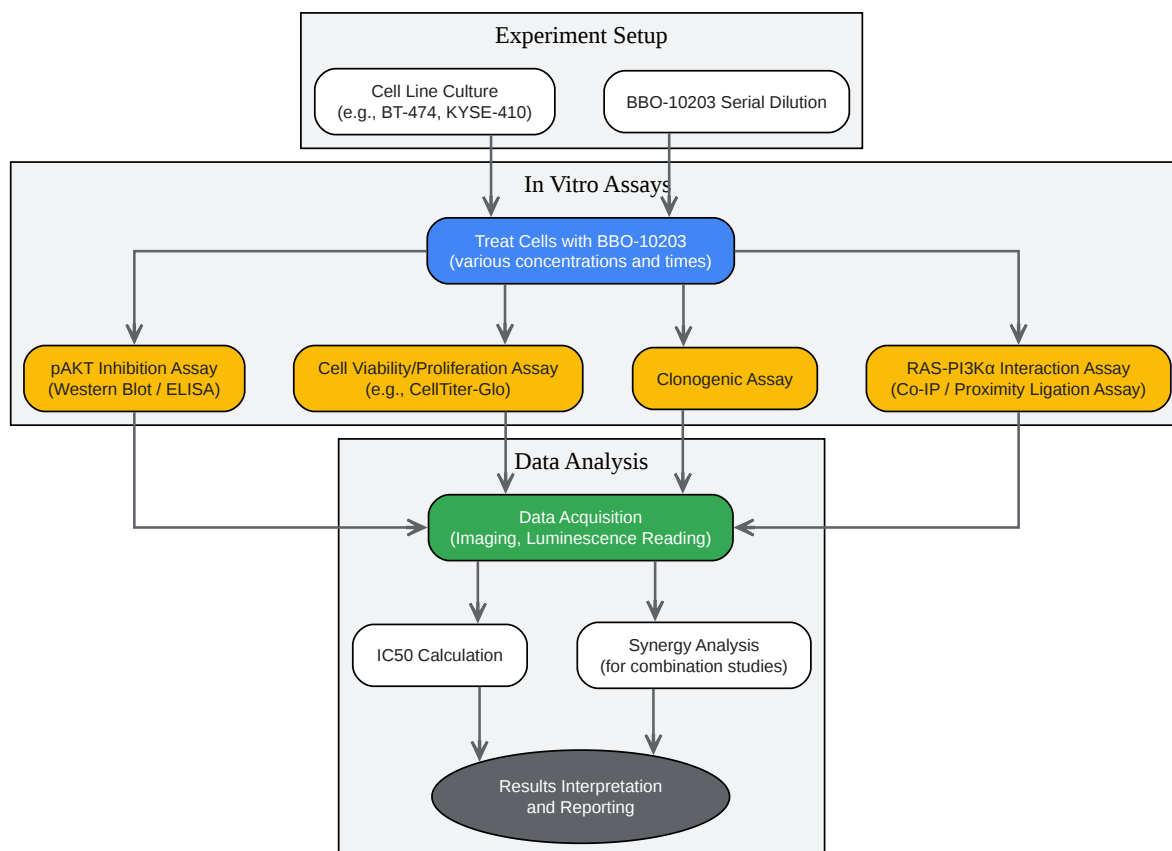
Table 2: Anti-proliferative and Combination Effects

Assay Type	Combination Agent	Effect	Cell Line(s)	Reference
Clonogenic Assay	Trastuzumab	Synergistic Inhibition	BT-474, MDA-MB-453	[10]
Proliferation Assay	Trastuzumab	Synergistic Inhibition	HER2+ breast cancer models	[2]
-	Fulvestrant	Combination Activity	MCF7	[10]
-	Palbociclib	Combination Activity	MCF7	[10]
-	Irinotecan	Combination Activity	SW620 (colorectal)	[10]
-	BBO-8520 (KRAS G12C inhibitor)	Combination Activity	NCI-H358, NCI-H2122 (NSCLC)	[2] [10]

Experimental Protocols

Detailed methodologies for key in vitro experiments are provided below.

Experimental Workflow Overview



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Caption: General workflow for in vitro assays.

Protocol 1: pAKT Inhibition Assay (Western Blot)

This protocol describes how to measure the inhibition of AKT phosphorylation at Ser473 in cancer cell lines following treatment with **BBO-10203**.

Materials:

- Cancer cell lines (e.g., BT-474, KYSE-410)
- Complete cell culture medium
- **BBO-10203**
- DMSO (vehicle control)
- Phosphate-buffered saline (PBS)
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- Laemmli sample buffer
- SDS-PAGE gels
- PVDF membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies: Rabbit anti-pAKT (Ser473), Rabbit anti-total AKT, Mouse anti-GAPDH or β -actin
- Secondary antibodies: HRP-conjugated anti-rabbit IgG, HRP-conjugated anti-mouse IgG
- Enhanced chemiluminescence (ECL) substrate
- Imaging system for chemiluminescence detection

Procedure:

- Cell Seeding: Seed cells in 6-well plates at a density that will result in 70-80% confluency at the time of harvest. Allow cells to adhere overnight.

- **Compound Treatment:** Prepare serial dilutions of **BBO-10203** in complete medium. Aspirate the old medium from the cells and add the medium containing **BBO-10203** or DMSO vehicle control. Incubate for the desired time (e.g., 2, 6, or 24 hours).
- **Cell Lysis:**
 - Wash cells twice with ice-cold PBS.
 - Add 100-150 μ L of ice-cold RIPA buffer to each well.
 - Scrape the cells and transfer the lysate to a pre-chilled microcentrifuge tube.
 - Incubate on ice for 30 minutes, vortexing occasionally.
 - Centrifuge at 14,000 rpm for 15 minutes at 4°C.
 - Transfer the supernatant (protein lysate) to a new tube.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA protein assay.
- **Sample Preparation:** Normalize the protein concentrations for all samples with lysis buffer. Add Laemmli sample buffer to the lysates and boil at 95°C for 5 minutes.
- **SDS-PAGE and Western Blotting:**
 - Load equal amounts of protein (e.g., 20-30 μ g) per lane onto an SDS-PAGE gel.
 - Run the gel to separate proteins by size.
 - Transfer the proteins to a PVDF membrane.
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with primary antibodies (e.g., anti-pAKT, 1:1000 dilution) overnight at 4°C with gentle agitation.
 - Wash the membrane three times with TBST for 10 minutes each.

- Incubate with the appropriate HRP-conjugated secondary antibody (1:5000 dilution) for 1 hour at room temperature.
- Wash the membrane three times with TBST for 10 minutes each.
- Detection:
 - Apply ECL substrate to the membrane.
 - Capture the chemiluminescent signal using an imaging system.
 - Re-probe the membrane for total AKT and a loading control (GAPDH or β -actin) to ensure equal protein loading.
- Analysis: Quantify the band intensities using densitometry software. Normalize the pAKT signal to the total AKT signal. Calculate the percent inhibition relative to the vehicle control and determine the IC50 value.

Protocol 2: Cell Viability Assay

This protocol measures cell viability to assess the cytotoxic or cytostatic effects of **BBO-10203**.

Materials:

- Cancer cell lines
- Complete cell culture medium
- **BBO-10203**
- DMSO (vehicle control)
- 96-well clear-bottom white plates
- Cell viability reagent (e.g., CellTiter-Glo® Luminescent Cell Viability Assay)
- Luminometer

Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at a predetermined optimal density (e.g., 1,000-5,000 cells/well). Allow cells to adhere overnight.
- **Compound Treatment:** Prepare a 2X serial dilution of **BBO-10203** in complete medium. Add an equal volume of the 2X compound solution to the wells. Include wells with vehicle control (DMSO) and no-cell controls (medium only).
- **Incubation:** Incubate the plate for a specified period (e.g., 72 hours) in a standard cell culture incubator.
- **Assay Measurement:**
 - Equilibrate the plate and the CellTiter-Glo® reagent to room temperature.
 - Add the CellTiter-Glo® reagent to each well according to the manufacturer's instructions (typically a volume equal to the culture medium volume).
 - Mix the contents by placing the plate on an orbital shaker for 2 minutes.
 - Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- **Data Acquisition:** Read the luminescence on a plate-reading luminometer.
- **Analysis:** Subtract the background luminescence from the no-cell control wells. Normalize the data to the vehicle-treated wells (representing 100% viability). Plot the cell viability against the log of the **BBO-10203** concentration and fit a dose-response curve to calculate the GI50 (concentration for 50% growth inhibition).

Protocol 3: Clonogenic Survival Assay

This assay assesses the ability of single cells to survive and proliferate to form colonies after treatment with **BBO-10203**.

Materials:

- Cancer cell lines
- Complete cell culture medium

- **BBO-10203**

- DMSO (vehicle control)
- 6-well plates
- Crystal violet staining solution (0.5% crystal violet in 25% methanol)
- PBS

Procedure:

- Cell Seeding: Seed a low number of cells (e.g., 500-1,000 cells) per well in 6-well plates. Allow cells to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of **BBO-10203** or vehicle control. For combination studies, add the second agent (e.g., trastuzumab) as required.
- Incubation: Incubate the plates for 10-14 days, allowing colonies to form. The medium can be replenished every 3-4 days if necessary.
- Colony Staining:
 - Aspirate the medium and gently wash the wells with PBS.
 - Fix the colonies with 100% methanol for 15 minutes.
 - Aspirate the methanol and let the plates air dry.
 - Add crystal violet solution to each well and incubate for 20-30 minutes at room temperature.
 - Gently wash the plates with water to remove excess stain and let them air dry.
- Colony Counting: Scan the plates and count the colonies (typically defined as a cluster of ≥ 50 cells) either manually or using imaging software.

- Analysis: Calculate the plating efficiency and survival fraction for each treatment condition. The survival fraction is the ratio of the number of colonies formed after treatment to the number of colonies formed in the control group, adjusted for plating efficiency.

Conclusion

The in vitro assays described provide a robust framework for evaluating the efficacy of **BBO-10203**. The data consistently demonstrate that **BBO-10203** potently and selectively inhibits the RAS-PI3K α interaction, leading to decreased pAKT levels and reduced cancer cell proliferation. [1][4][9] Furthermore, **BBO-10203** shows promising synergistic effects when combined with standard-of-care therapies, suggesting its potential in various combination treatment regimens. [2][10] These protocols can be adapted by researchers to further investigate the therapeutic potential of **BBO-10203** in a variety of cancer models.

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